

A Comparative Guide to Aminophenol Isomers: Structural and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3-chlorophenol

Cat. No.: B108459

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Aminophenol isomers, ortho- (2-), meta- (3-), and para- (4-), are foundational molecules in the development of a wide array of pharmaceuticals, dyes, and other specialty chemicals.^{[1][2]} While sharing the same molecular formula (C_6H_7NO) and molecular weight (109.13 g/mol), the spatial arrangement of the amino ($-NH_2$) and hydroxyl ($-OH$) groups on the benzene ring imparts distinct structural and physicochemical characteristics to each isomer.^{[1][3]} These differences significantly influence their chemical reactivity, biological activity, and suitability for various applications.^{[4][5]} This guide provides a detailed structural and physicochemical comparison of the three aminophenol isomers, supported by experimental data and standardized protocols.

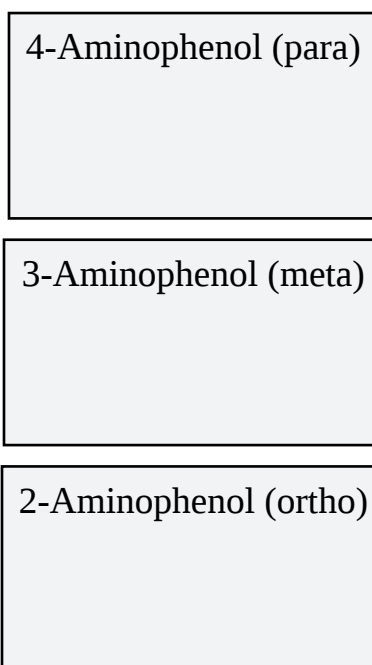
Structural and Physicochemical Data Summary

The following table summarizes the key physicochemical properties of 2-aminophenol, 3-aminophenol, and 4-aminophenol, allowing for a direct comparison of their fundamental characteristics.

Property	2-Aminophenol	3-Aminophenol	4-Aminophenol
CAS Number	95-55-6[6]	591-27-5[5]	123-30-8[7]
Appearance	White to reddish-brown crystalline solid[8]	White to light gray or pinkish crystals[5]	White or reddish-yellow crystals
Melting Point (°C)	172 - 177[9]	120 - 124[10]	186 - 190[11][12]
Boiling Point (°C)	164 (at 11.25 mmHg)	164 (at 11 mmHg)[5]	284 (decomposes)[12][13]
Water Solubility (g/100 mL)	1.7 (at 20°C)	3.5 (at 20°C)[5]	1.5 (at 20°C)[14]
pKa ₁ (-NH ₃ ⁺)	4.78 (at 20°C)[15]	4.37 (at 20°C)[16]	5.48 (at 25°C)[17]
pKa ₂ (-OH)	9.97 (at 20°C)[15]	9.82 (at 20°C)[18]	10.30 (at 25°C)[17]

Structural Isomers of Aminophenol

The positioning of the amino and hydroxyl groups on the benzene ring defines the ortho-, meta-, and para- isomers of aminophenol. This structural variation is the primary determinant of their differing chemical and physical properties.



[Click to download full resolution via product page](#)

Caption: Molecular structures of the three aminophenol isomers.

Experimental Protocols

The following are detailed methodologies for the determination of the key physicochemical properties presented in this guide.

Determination of Melting Point

Apparatus:

- Capillary melting point apparatus
- Sealed capillary tubes
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- A small, dry sample of the aminophenol isomer is finely powdered using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rate of 10-15 °C per minute initially, and then the rate is reduced to 1-2 °C per minute as the melting point is approached.
- The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point range.

Determination of Boiling Point (Micro Method)

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath)
- Clamp and stand

Procedure:

- A small amount of the liquid aminophenol isomer is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube.
- The test tube is attached to the thermometer and immersed in the heating bath.
- The bath is heated gradually until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.

- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of pKa (Potentiometric Titration)

Apparatus:

- pH meter (calibrated)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solutions of hydrochloric acid (HCl) and sodium hydroxide (NaOH)

Procedure:

- A known concentration of the aminophenol isomer is dissolved in deionized water.
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
- For the determination of pK_{a1} , the solution is titrated with a standardized solution of HCl while recording the pH after each addition of titrant.
- For the determination of pK_{a2} , a separate sample is titrated with a standardized solution of NaOH, again recording the pH after each addition.
- A titration curve (pH vs. volume of titrant) is plotted. The pH at the half-equivalence point corresponds to the pKa value.

Determination of Water Solubility (Shake-Flask Method)

Apparatus:

- Conical flasks with stoppers

- Shaking incubator or water bath with a shaker
- Analytical balance
- Centrifuge
- UV-Vis spectrophotometer or HPLC system

Procedure:

- An excess amount of the aminophenol isomer is added to a known volume of deionized water in a conical flask.
- The flask is sealed and placed in a shaking incubator at a constant temperature (e.g., 20 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The resulting suspension is centrifuged to separate the undissolved solid.
- A known volume of the clear supernatant is carefully removed and diluted appropriately.
- The concentration of the aminophenol in the diluted solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry (after creating a calibration curve) or HPLC.
- The solubility is then calculated and expressed in g/100 mL.

Reactivity and Applications

The isomeric differences also dictate the reactivity and, consequently, the primary applications of each aminophenol.

- 2-Aminophenol: The ortho positioning of the functional groups facilitates the synthesis of heterocyclic compounds like benzoxazoles and phenoxazines.[6] It is a key intermediate in the production of certain dyes and pharmaceuticals.[4]
- 3-Aminophenol: This isomer is widely used in the synthesis of various dyes and as a component in hair coloring formulations.[5][18] It is also a precursor for the synthesis of some pharmaceuticals and agricultural chemicals.[10]

- 4-Aminophenol: The para isomer is a crucial intermediate in the industrial synthesis of the widely used analgesic and antipyretic drug, paracetamol (acetaminophen).^{[13][17][19]} It is also utilized as a developer in black-and-white photography and in the manufacturing of azo dyes and antioxidants.^{[7][13]}

This comparative guide highlights the critical role that isomeric structure plays in defining the physicochemical properties and utility of aminophenols. For researchers and professionals in drug development and chemical synthesis, a thorough understanding of these differences is paramount for selecting the appropriate isomer and optimizing reaction conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemcess.com [chemcess.com]
- 2. Aminophenol - Wikipedia [en.wikipedia.org]
- 3. 4-Aminophenol | C₆H₇NO | CID 403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nbinno.com [nbinno.com]
- 5. nbinno.com [nbinno.com]
- 6. 2-Aminophenol | 95-55-6 [chemicalbook.com]
- 7. 4-Aminophenol | 123-30-8 [chemicalbook.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. chemsynthesis.com [chemsynthesis.com]
- 10. 3-Aminophenol | 591-27-5 [chemicalbook.com]
- 11. Page loading... [guidechem.com]
- 12. 4-Aminophenol, 98% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. 4-Aminophenol - Wikipedia [en.wikipedia.org]
- 14. 4-Aminophenol CAS#: 123-30-8 [m.chemicalbook.com]

- 15. 2-Aminophenol - Wikipedia [en.wikipedia.org]
- 16. 3-Aminophenol | C₆H₇NO | CID 11568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. webqc.org [webqc.org]
- 18. 3-Aminophenol - Wikipedia [en.wikipedia.org]
- 19. Paracetamol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Comparative Guide to Aminophenol Isomers: Structural and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108459#structural-comparison-with-other-aminophenol-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com